

Solubility Profile of Dimethyl Trithiocarbonate in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Dimethyl trithiocarbonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **dimethyl trithiocarbonate** (DMTTC), a key compound in organic synthesis and polymer chemistry, particularly as a chain transfer agent in Reversible Addition-Fragmentation chain-transfer (RAFT) polymerization. While precise quantitative solubility data is not extensively available in public literature, this document compiles qualitative solubility information inferred from various scientific sources and outlines standard experimental protocols for its determination.

Core Physical Properties

Before delving into solubility, a summary of **dimethyl trithiocarbonate**'s key physical properties is presented in Table 1. These properties offer foundational knowledge for its handling and application in a laboratory setting.

Property	Value	Reference
CAS Number	2314-48-9	[1][2]
Molecular Formula	C3H6S3	[1][2]
Molecular Weight	138.27 g/mol	
Appearance	Yellow liquid	[3]
Density	1.254 g/mL at 25 °C	[4]
Melting Point	-3 °C	[4]
Boiling Point	101-102 °C at 12 mmHg	[4]
Refractive Index	n _{20/D} 1.675	[4]

Qualitative Solubility of Dimethyl Trithiocarbonate

Direct, quantitative solubility data (e.g., g/100 mL) for **dimethyl trithiocarbonate** in a broad spectrum of organic solvents is not readily found in published literature. Safety Data Sheets frequently state "No data available" for parameters like water solubility.[5] However, by examining its use in various chemical reactions, particularly RAFT polymerization, a qualitative understanding of its solubility can be established. Table 2 summarizes the observed and inferred solubility of **dimethyl trithiocarbonate** in several common organic solvents.

Solvent Class	Solvent	Solubility	Context/Reference
Ethers	1,4-Dioxane	Soluble	Used as a solvent in RAFT polymerization of N-vinylpyrrolidone. [6] [7]
Tetrahydrofuran (THF)	Soluble	Mentioned as a suitable solvent for trithiocarbonates. [8] [9]	
Hydrocarbons	Heptane	Soluble	Mentioned as a suitable solvent for trithiocarbonates. [8] [9]
Toluene	Likely Soluble	Listed as a suitable solvent for related trithiocarbonate compounds. [10]	
Benzene	Likely Soluble	Listed as a suitable solvent for related trithiocarbonate compounds. [10]	
Halogenated Solvents	Deuterated Chloroform (CDCl ₃)	Soluble	Used as a solvent for NMR analysis of polymers synthesized with trithiocarbonates. [6]
Aqueous	Water	Insoluble/Very Low	Safety Data Sheets indicate no available data, and its organic nature suggests low aqueous solubility. [5] Some derivatives with hydrophilic groups can be water-soluble. [11] [12] [13]

The principle of "like dissolves like" suggests that **dimethyl trithiocarbonate**, a relatively nonpolar organic molecule, will exhibit good solubility in a wide range of nonpolar and moderately polar organic solvents.[\[14\]](#)

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data, the following general experimental protocol can be employed to determine the solubility of **dimethyl trithiocarbonate** in a specific solvent. This method is based on the principle of saturation.[\[15\]](#)[\[16\]](#)

Materials:

- **Dimethyl trithiocarbonate**
- Solvent of interest
- Analytical balance
- Volumetric flasks
- Thermostatically controlled shaker or magnetic stirrer
- Centrifuge (optional)
- Spectrophotometer or other suitable analytical instrument (e.g., HPLC, GC)

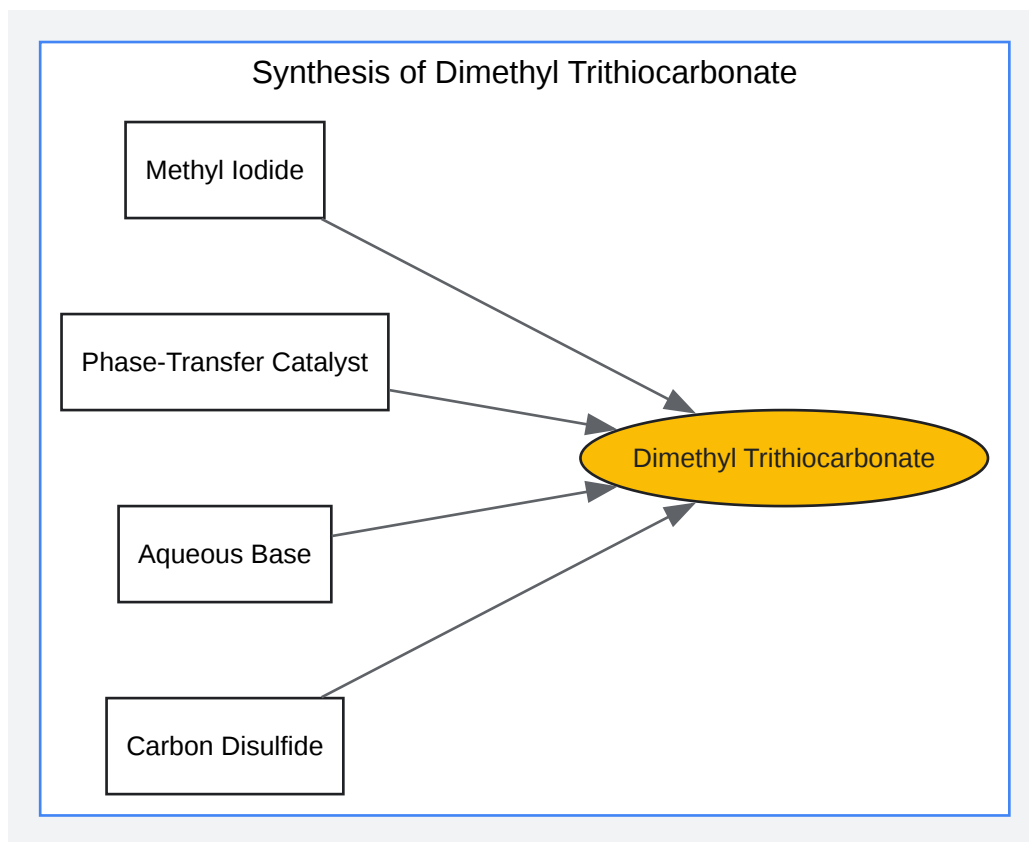
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **dimethyl trithiocarbonate** to a known volume of the solvent in a sealed container.
 - Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:

- Allow the mixture to stand undisturbed to let the undissolved solute settle.
- Alternatively, centrifuge the mixture to achieve a clear separation of the saturated solution from the excess solid.
- Quantification:
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution).
 - Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical instrument.
 - Analyze the concentration of **dimethyl trithiocarbonate** in the diluted sample using a pre-calibrated analytical method.
- Calculation:
 - Calculate the original concentration in the saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL or mol/L.

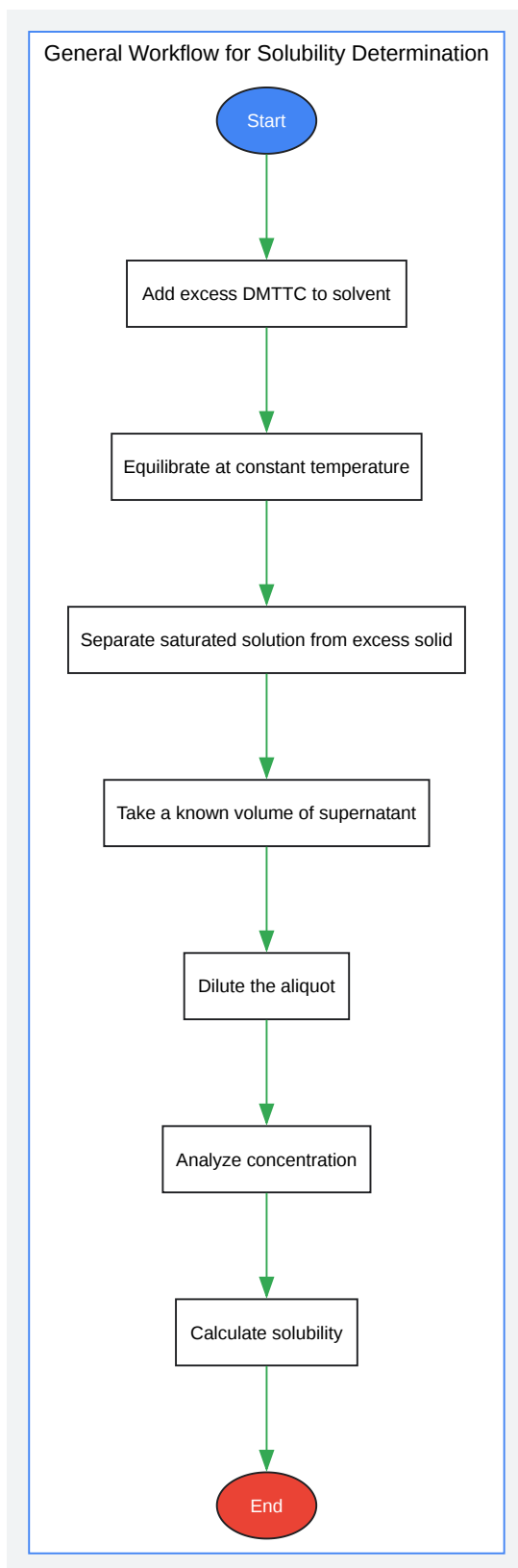
Visualizing Key Processes

To further aid in the understanding of **dimethyl trithiocarbonate**, the following diagrams, generated using the DOT language, illustrate its synthesis and a general workflow for solubility determination.



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Caption: Alternative synthesis pathway for **dimethyl trithiocarbonate**.^[3]



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Caption: Experimental workflow for determining solubility.

Conclusion

Dimethyl trithiocarbonate is a versatile organic compound with solubility in a range of common organic solvents, particularly ethers and hydrocarbons. While quantitative solubility data remains scarce, the information provided in this guide, along with the outlined experimental protocol, offers a solid foundation for researchers and professionals in the fields of chemistry and drug development to effectively utilize this compound in their work. The provided visualizations of its synthesis and a general solubility determination workflow further clarify key processes associated with this important chemical.

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